

An In-depth Technical Guide to the Solubility of Direct Orange 26

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This technical guide provides a comprehensive overview of the solubility characteristics of **Direct Orange 26** (C.I. 29150), a diazo dye. The information compiled herein is intended to support research, development, and quality control activities where this dye is utilized.

Core Solubility Profile

Direct Orange 26 is a water-soluble dye, with its solubility being temperature-dependent. While readily soluble in aqueous solutions, its solubility in various organic solvents is limited. The dye presents as a red-brown powder.^[1] In solution, it typically yields a red-orange to brown color in water and a golden orange hue in alcohol.^{[1][2][3]}

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **Direct Orange 26** in different solvents. It is important to note that quantitative data for many common organic solvents is not readily available in published literature, highlighting an area for further experimental investigation.

Solvent	Chemical Class	Solubility	Temperature (°C)	Observations
Water	Protic, Polar	10 g/L[1][2][3]	80	Forms a red-orange brown solution.[1][2][3]
Alcohol	Protic, Polar	Slightly Soluble / Adequately Soluble[1][2][3]	Not Specified	Forms a golden orange solution. [1][2][3]
Concentrated Sodium Hydroxide	Aqueous Base	Insoluble[2]	Not Specified	

Note: The term "Alcohol" in the available literature is not specified further. It is reasonable to assume this refers to common lower-chain alcohols such as ethanol or isopropanol.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **Direct Orange 26**. This protocol is based on standard laboratory practices for solubility assessment of water-soluble dyes.

Objective

To quantitatively determine the solubility of **Direct Orange 26** in a given solvent at a specified temperature.

Materials and Equipment

- **Direct Orange 26** dye powder
- Solvent of interest (e.g., deionized water, ethanol, DMSO)
- Analytical balance (accurate to ± 0.1 mg)
- Volumetric flasks

- Pipettes
- Magnetic stirrer and stir bars
- Constant temperature water bath or incubator
- Centrifuge
- UV-Vis Spectrophotometer
- Cuvettes
- Syringe filters (0.45 μm pore size)

Procedure

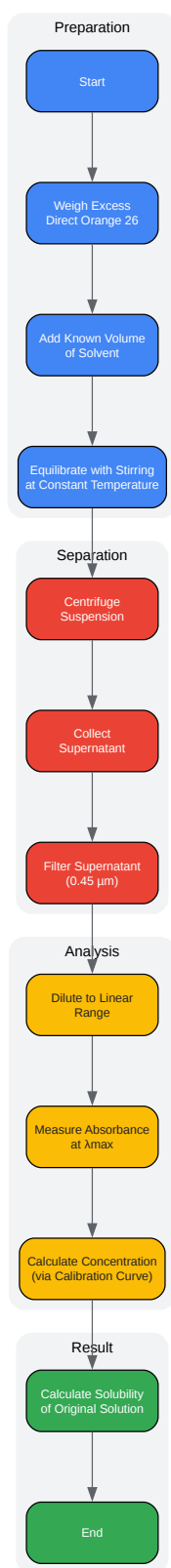
- Preparation of a Saturated Solution:
 - Accurately weigh an excess amount of **Direct Orange 26** powder and add it to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The amount of excess dye will depend on its expected solubility.
 - Place the container in a constant temperature water bath or incubator set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the solution to stand undisturbed at the constant temperature for a short period to allow larger particles to settle.
 - To separate the undissolved solid, centrifuge the suspension at a high speed.
 - Carefully withdraw a known volume of the supernatant using a pipette. For accuracy, it is crucial to avoid disturbing the sediment.
- Sample Preparation for Analysis:

- Filter the collected supernatant through a syringe filter (0.45 μm) to remove any remaining fine particles.
- Dilute the clear, saturated solution with the same solvent to a concentration that falls within the linear range of the UV-Vis spectrophotometer. A series of dilutions may be necessary to determine the appropriate concentration.
- Spectrophotometric Analysis:
 - Determine the wavelength of maximum absorbance (λ_{max}) for **Direct Orange 26** in the specific solvent by scanning a dilute solution over a range of wavelengths.
 - Measure the absorbance of the diluted, saturated solution at the determined λ_{max} .
 - Use a pre-established calibration curve of absorbance versus concentration for **Direct Orange 26** in the same solvent to determine the concentration of the diluted sample.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in the desired units (e.g., g/L or mg/mL).

Mandatory Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Direct Orange 26**.



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Caption: Workflow for Solubility Determination of **Direct Orange 26**.

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